

# Proper Disposal Procedures for 4-Butoxyphenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **4-Butoxyphenol**

Cat. No.: **B117773**

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The following guide provides essential, step-by-step procedures for the safe handling and proper disposal of **4-Butoxyphenol**, tailored for research, scientific, and drug development professionals. Adherence to these protocols is critical for ensuring personnel safety and regulatory compliance.

## Immediate Safety and Handling Precautions

**4-Butoxyphenol** is classified as a hazardous chemical, primarily causing skin and eye irritation and being harmful if swallowed.[1][2] It is identified as an acute oral toxicant (Category 4) and a potential endocrine-disrupting compound.[2] Due to its hazardous nature, it is imperative to handle this compound with care in a well-ventilated area and to prevent its release into the environment.[1][3]

**Personal Protective Equipment (PPE):** Before handling **4-Butoxyphenol**, ensure the following PPE is worn:

- Eye Protection: Chemical safety goggles or glasses with side shields that comply with OSHA 29 CFR 1910.133 or European Standard EN166 regulations.[1][3]
- Hand Protection: Chemical-resistant gloves, such as nitrile. Always inspect gloves for integrity before use.
- Body Protection: A flame-resistant lab coat or appropriate protective clothing to prevent skin exposure.[3]

Facilities utilizing this material should be equipped with an eyewash station and a safety shower in close proximity to the workstation.[\[3\]](#)

## Quantitative Data for Safe Handling

The table below summarizes key quantitative data for **4-Butoxyphenol** to inform safe handling and disposal practices.

Property	Data	Reference
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>2</sub>	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	166.22 g/mol	<a href="#">[2]</a>
Physical State	Solid	
Melting Point	65-66 °C	
GHS Hazard Codes	H302 (Harmful if swallowed)	<a href="#">[2]</a>
Hazard Classifications	Acute Toxicity 4 (Oral)	<a href="#">[2]</a>
Storage Class	11 (Combustible Solids)	

## Step-by-Step Disposal Protocol

This protocol details the systematic process for the safe segregation, containment, labeling, and disposal of **4-Butoxyphenol** waste.

### Step 1: Waste Characterization and Segregation

- Identify Waste Stream: Designate a specific waste container exclusively for **4-Butoxyphenol** and materials contaminated with it (e.g., gloves, absorbent paper, pipette tips).
- Segregate from Incompatibles: Crucially, do not mix **4-Butoxyphenol** waste with other chemical streams, especially strong oxidizing agents or strong bases, to prevent hazardous reactions.[\[1\]](#)[\[5\]](#)

### Step 2: Containment and Labeling

- Select a Compatible Container: Use a chemically resistant container, such as a high-density polyethylene (HDPE) or glass bottle, with a secure, leak-proof screw cap for collecting the waste.[5][6]
- Label Immediately: As soon as you begin accumulating waste, affix a "Hazardous Waste" label to the container. The label must clearly state "**4-Butoxyphenol**" and list all associated hazards (e.g., "Acute Toxicity," "Irritant").
- Avoid Overfilling: Fill the waste container to no more than 80% of its capacity.[5] This headspace allows for vapor expansion and helps prevent spills during handling and transport.

### Step 3: Storage and Final Disposal

- Designated Storage: Keep the sealed and labeled waste container in a designated, cool, dry, and well-ventilated satellite accumulation area within the laboratory.[1][3][5]
- Secondary Containment: Place the primary waste container inside a larger, chemically resistant secondary containment bin or tray to mitigate potential leaks.[5]
- Arrange for Pickup: Once the container is full, contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup.
- Professional Disposal: All **4-Butoxyphenol** waste must be disposed of through an approved and licensed hazardous waste disposal facility.[1] The standard and recommended method of disposal is incineration.[5][7] Never dispose of this chemical down the drain or in regular trash.[7]

## Disposal Workflow Diagram



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Email: [info@benchchem.com](mailto:info@benchchem.com)